

4-Hydroxy-3-methylbenzonitrile: A Technical Guide to Safety and Hazards

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Compound of Interest

Compound Name: 4-Hydroxy-3-methylbenzonitrile

Cat. No.: B190005

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the safety and hazards associated with **4-Hydroxy-3-methylbenzonitrile**. The document is intended for an audience of researchers, scientists, and professionals in the field of drug development who may handle or be exposed to this chemical. It covers the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, detailed experimental protocols for toxicological assessment based on OECD guidelines, and visual representations of hazard classifications and experimental workflows. All quantitative data is presented in structured tables for clarity and ease of comparison.

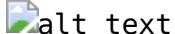
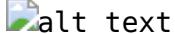
Chemical Identification

Identifier	Value
Chemical Name	4-Hydroxy-3-methylbenzonitrile
Synonyms	4-Cyano-2-methylphenol, 3-Methyl-4-hydroxybenzonitrile
CAS Number	15777-70-5
Molecular Formula	C ₈ H ₇ NO
Molecular Weight	133.15 g/mol
Structure	(A 2D structural image would be placed here in a full whitepaper)

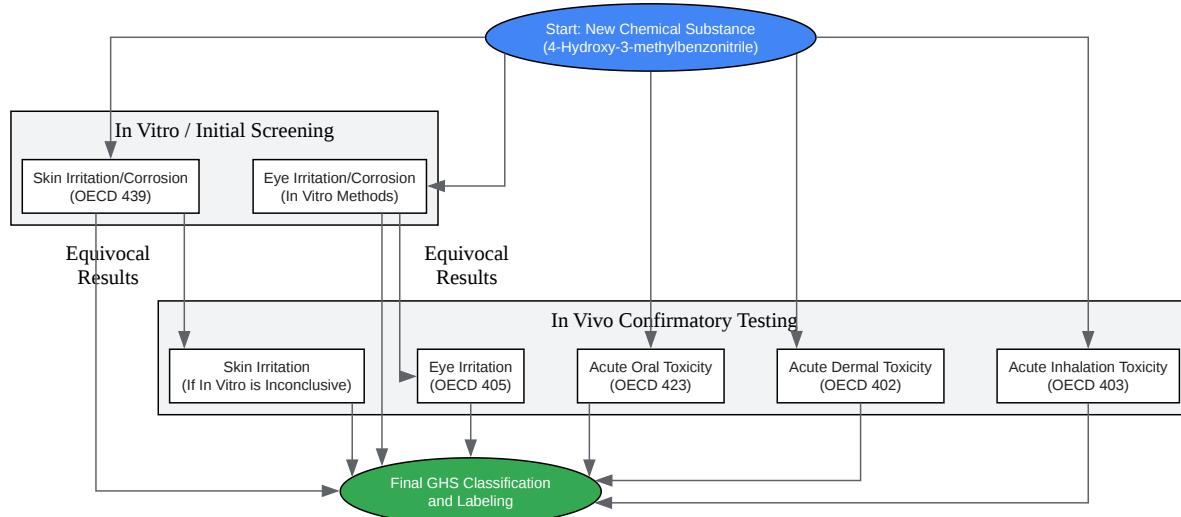
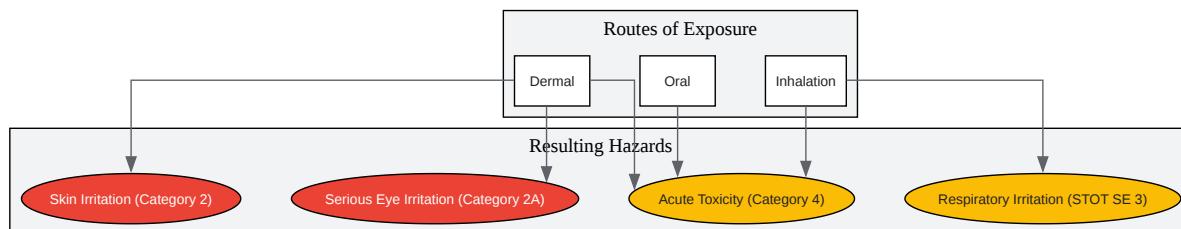
Hazard Identification and Classification

The hazard classification of **4-Hydroxy-3-methylbenzonitrile** is based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The following table summarizes the known hazards.

Table 1: GHS Hazard Classification

Hazard Class	Hazard Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4		Warning	H302: Harmful if swallowed[1]
Acute Toxicity, Dermal	Category 4		Warning	H312: Harmful in contact with skin[1]
Acute Toxicity, Inhalation	Category 4		Warning	H332: Harmful if inhaled[1]
Skin Corrosion/Irritation	Category 2		Warning	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 2A		Warning	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3		Warning	H335: May cause respiratory irritation[1]

Logical Relationship of GHS Hazard Classifications



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References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
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